

Application Notes and Protocols for Neutral Violet Stock Solution Preparation

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Compound of Interest

Compound Name: *Neutral Violet*

CAS No.: *3562-46-7*

Cat. No.: *B1615927*

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Introduction

Neutral Violet (CAS No. 3562-46-7) is a synthetic dye with potential applications in biological staining. As a cationic dye, it is expected to bind to acidic components within cells, such as nucleic acids in the nucleus and acidic mucopolysaccharides in the cytoplasm. Proper preparation of a stock solution is the first critical step for its successful application in histological and cytological studies. These application notes provide a detailed protocol for the preparation, storage, and handling of **Neutral Violet** stock solutions for research purposes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Neutral Violet** is presented in Table 1. This information is essential for accurate preparation of stock solutions and for safety considerations.

Table 1: Chemical and Physical Properties of **Neutral Violet**

Property	Value
CAS Number	3562-46-7[1][2]
Molecular Formula	C ₂₂ H ₂₅ ClN ₆ [2]
Molecular Weight	408.93 g/mol [2]
Synonyms	C.I. 50030, 3-amino-7-(dimethylamino)-2-(p-(dimethylamino)anilino)phenazine hydrochloride[2]
Appearance	Solid (form may vary)
Solubility	Soluble in water, particularly hot water. Specific quantitative data in common laboratory solvents like ethanol and DMSO is not readily available in public literature.

Experimental Protocols

Preparation of a 1 mg/mL (approx. 2.44 mM) Aqueous Stock Solution

This protocol describes the preparation of a 1 mg/mL aqueous stock solution of **Neutral Violet**. This concentration is a common starting point for further dilutions to working concentrations for various staining procedures.

Materials:

- **Neutral Violet** powder (CAS 3562-46-7)
- High-purity distilled or deionized water
- Analytical balance
- Spatula
- Weighing paper or boat

- 50 mL conical tube or volumetric flask
- Magnetic stirrer and stir bar (optional)
- Water bath or heat block (optional)
- 0.22 μm syringe filter (optional, for sterilization and removal of particulates)
- Sterile storage vials

Procedure:

- **Weighing:** Accurately weigh 10 mg of **Neutral Violet** powder using an analytical balance.
- **Transfer:** Carefully transfer the weighed powder into a 10 mL volumetric flask or a suitable container.
- **Dissolving:** Add approximately 8 mL of high-purity water to the container.
- **Solubilization:** Cap the container and vortex or shake vigorously to dissolve the powder. Gentle heating in a water bath (e.g., 50-60°C) may be required to facilitate complete dissolution. If using a magnetic stirrer, add a stir bar and stir the solution until the powder is fully dissolved.
- **Volume Adjustment:** Once the powder is completely dissolved and the solution has returned to room temperature, add high-purity water to bring the final volume to 10 mL.
- **Filtration (Optional):** For applications requiring a sterile solution or for the removal of any undissolved micro-particulates, filter the stock solution through a 0.22 μm syringe filter into a sterile container.
- **Storage:** Aliquot the stock solution into smaller, light-protected sterile vials to avoid repeated freeze-thaw cycles.

Preparation of Molar Stock Solutions

For applications requiring precise molar concentrations, use the molecular weight of **Neutral Violet** (408.93 g/mol) for calculations. Table 2 provides a quick reference for preparing

common molar stock solutions.

Table 2: Preparation Guide for Molar Stock Solutions of **Neutral Violet**

Desired Concentration	Mass of Neutral Violet for 10 mL	Mass of Neutral Violet for 50 mL
1 mM	4.09 mg	20.45 mg
5 mM	20.45 mg	102.25 mg
10 mM	40.90 mg	204.50 mg

Note: The dissolution of higher concentrations may require heating and extended vortexing or stirring. Always ensure the solute is completely dissolved before making the final volume adjustment.

Storage and Handling

Storage:

- Short-term (weeks): Store aqueous stock solutions at 2-8°C, protected from light.
- Long-term (months): For long-term storage, it is recommended to aliquot the stock solution into smaller volumes and store at -20°C. Avoid repeated freeze-thaw cycles.

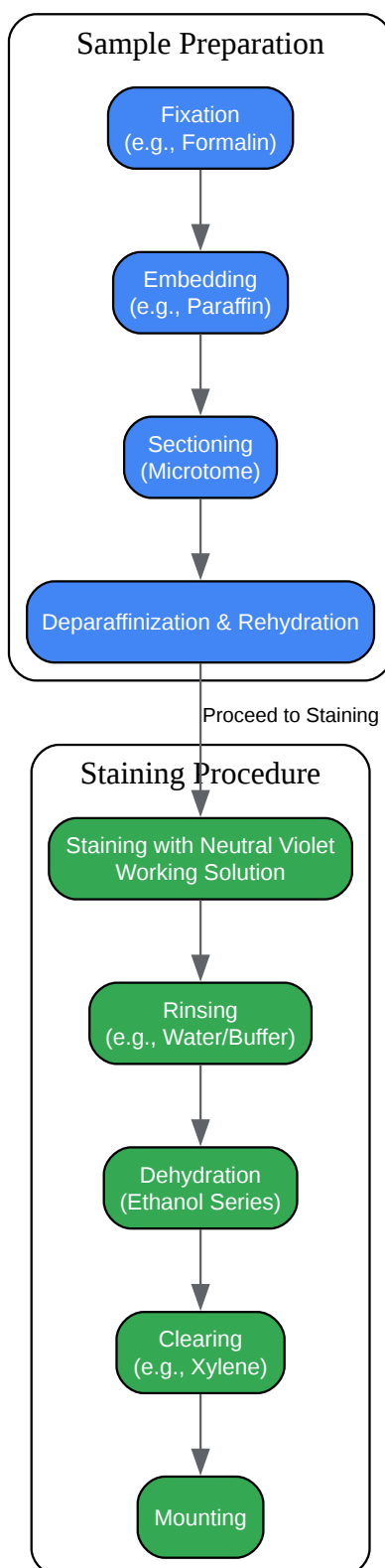
Handling:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Neutral Violet** powder and solutions.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Consult the material safety data sheet (MSDS) from your specific supplier for detailed safety information, as a dedicated SDS for **Neutral Violet** (CAS 3562-46-7) is not widely available

in public databases.

Application in Biological Staining (General Workflow)

While specific protocols for **Neutral Violet** are not extensively documented in readily available literature, its properties as a cationic dye suggest its utility in general histological and cytological staining. The following is a generalized workflow for its application. Optimization of incubation times and concentrations will be necessary for specific sample types and targets.

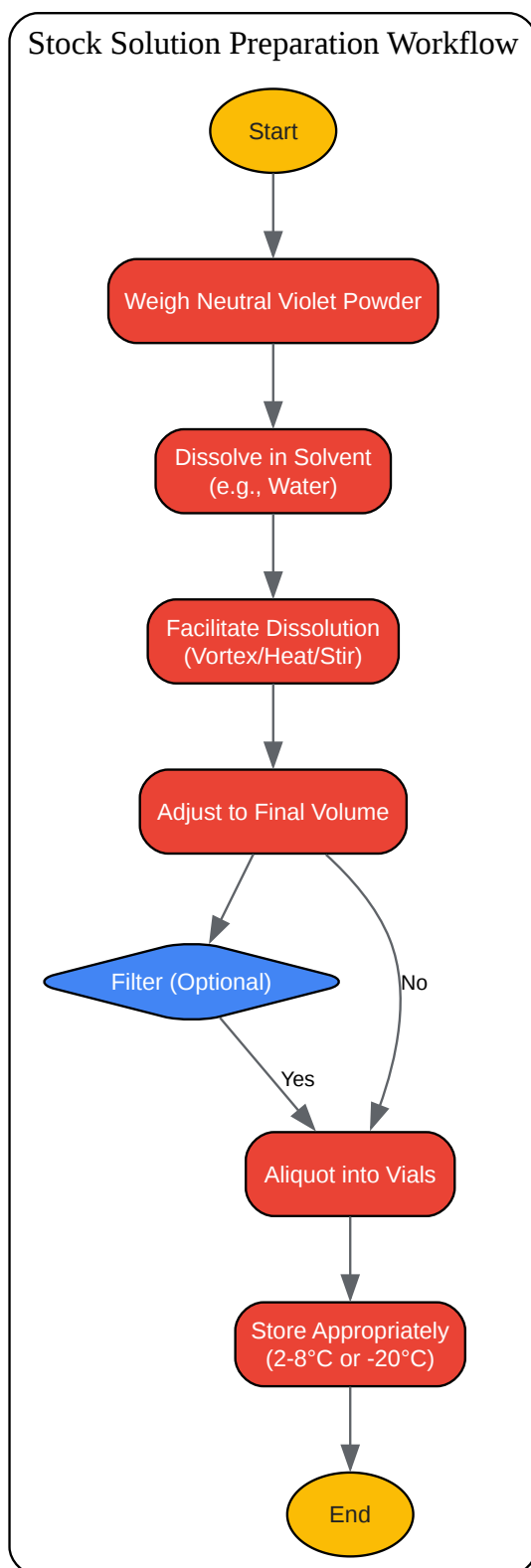


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General workflow for histological staining with **Neutral Violet**.

Stock Solution Preparation Workflow

The following diagram illustrates the logical steps for preparing a **Neutral Violet** stock solution.



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References

- 1. NEUTRAL VIOLET | 3562-46-7 [chemicalbook.com]
- 2. 2,3,7-Phenazinetriamine, N2-(4-(dimethylamino)phenyl)-N7,N7-dimethyl-, hydrochloride (1:1) | C22H25ClN6 | CID 198943 - PubChem [pubchem.ncbi.nlm.nih.gov]
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